

Technical Synthesis Guide: 1-Cyclopropoxy-2-fluoro-4-methoxybenzene

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Compound of Interest

Compound Name: 1-Cyclopropoxy-2-fluoro-4-methoxybenzene

Cat. No.: B14829602

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Executive Summary

Target Molecule: **1-Cyclopropoxy-2-fluoro-4-methoxybenzene** CAS: N/A (Novel or specific intermediate) Molecular Formula: $C_{10}H_{11}FO_2$ Molecular Weight: 182.20 g/mol [1]

This technical guide details the synthesis of **1-Cyclopropoxy-2-fluoro-4-methoxybenzene**, a specialized aryl ether likely utilized as a core scaffold in medicinal chemistry (e.g., kinase inhibitors, GPCR ligands).[1] The cyclopropyl ether moiety serves as a metabolically stable bioisostere for methoxy or ethoxy groups, often improving lipophilicity and metabolic half-life while restricting conformation.

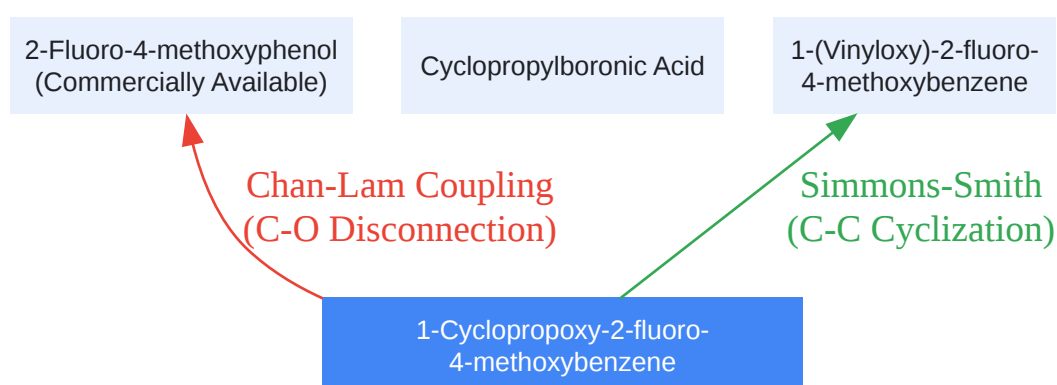
Critical Distinction: This guide addresses the direct cyclopropoxy derivative ($Ar-O-cPr$), distinct from the more common cyclopropylmethoxy ($Ar-O-CH_2-cPr$) analogs found in patent literature (e.g., WO 2009/106531).

Retrosynthetic Analysis

The synthesis is approached via two distinct strategies: C–O Bond Formation (Modern) and Cyclopropane Ring Formation (Classical).

Strategic Disconnections[1]

- Route A (Primary): Copper-catalyzed oxidative coupling (Chan-Lam) of 2-fluoro-4-methoxyphenol and cyclopropylboronic acid.[1] This is the most direct, atom-economical route for laboratory scale.
- Route B (Secondary): Simmons-Smith cyclopropanation of the corresponding aryl vinyl ether.[1] This route is preferred for large-scale production where boronic acids are cost-prohibitive.[1]



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Figure 1: Retrosynthetic disconnection showing the two primary pathways.

Primary Pathway: Chan-Lam Coupling

Recommendation: High Priority for Medicinal Chemistry (mg to g scale).[1]

The Chan-Lam-Evans coupling represents the state-of-the-art for synthesizing aryl cyclopropyl ethers.[1] Unlike S_NAr methods, which require strong electron-withdrawing groups (not present here), or Williamson ether synthesis, which fails with cyclopropyl halides due to ring strain and poor electrophilicity, Chan-Lam utilizes an oxidative copper cycle to couple phenols with boronic acids under mild conditions.[1]

Mechanism & Rationale

The reaction proceeds via a $Cu(II)/Cu(III)$ catalytic cycle. The 2-fluoro-4-methoxyphenol coordinates to $Cu(II)$, followed by transmetalation with cyclopropylboronic acid.[1] Oxidation to

Cu(III) by atmospheric oxygen facilitates reductive elimination to form the C–O bond.

- Regioselectivity: Exclusive to the phenolic oxygen.
- Electronic Tolerance: The electron-rich nature of the phenol (methoxy group) is well-tolerated, though reaction times may be slightly longer than electron-deficient phenols.[\[1\]](#)

Experimental Protocol

Reagents:

- Substrate: 2-Fluoro-4-methoxyphenol (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (2.0 equiv)[\[1\]](#)
- Catalyst: Copper(II) Acetate [Cu(OAc)₂] (1.0 equiv)[\[1\]](#)
- Ligand: 2,2'-Bipyridine (1.0 equiv)[\[1\]](#)
- Base: Sodium Carbonate (Na₂CO₃) (2.0 equiv)[\[1\]](#)
- Solvent: 1,2-Dichloroethane (DCE) or Toluene[\[1\]](#)
- Atmosphere: Air (balloon or open vessel)[\[1\]](#)

Step-by-Step Methodology:

- Setup: To a 100 mL round-bottom flask equipped with a stir bar, add Cu(OAc)₂ (181 mg, 1.0 mmol) and 2,2'-bipyridine (156 mg, 1.0 mmol).
- Solvation: Add DCE (10 mL) and stir at room temperature for 15 minutes until a blue-green complex forms.
- Addition: Add cyclopropylboronic acid (172 mg, 2.0 mmol), 2-fluoro-4-methoxyphenol (142 mg, 1.0 mmol), and Na₂CO₃ (212 mg, 2.0 mmol).
- Reaction: Heat the mixture to 70 °C under an air atmosphere (attach a drying tube or an air balloon). Vigorous stirring is essential for oxygen mass transfer.

- Monitoring: Monitor by TLC (Hexane/EtOAc 8:1) or LC-MS.[1] Reaction typically completes in 18–24 hours.
- Workup: Cool to room temperature. Filter the slurry through a pad of Celite to remove copper salts. Wash the pad with DCM.
- Purification: Concentrate the filtrate under reduced pressure. Purify the residue via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Self-Validating Checkpoint: The product should appear as a clear oil.[1] ^1H NMR must show the characteristic cyclopropyl multiplet at δ 0.6–0.9 ppm (4H) and the methoxy singlet at δ 3.7–3.8 ppm.



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Figure 2: Workflow for the Chan-Lam oxidative coupling.

Secondary Pathway: Vinyl Ether Cyclopropanation

Recommendation: Robust Alternative for Scale-Up (>100g).[1]

If the Chan-Lam coupling proves too expensive due to the boronic acid or copper stoichiometry, the Simmons-Smith reaction is the industrial standard. This two-step sequence first installs a vinyl group, then cyclopropanates the double bond using a zinc carbenoid.

Step 1: Synthesis of 1-(Vinyloxy)-2-fluoro-4-methoxybenzene

Direct vinylation is achieved via an elimination strategy or transition metal catalysis.[1]

- Method: Alkylation with 1-bromo-2-chloroethane followed by elimination.[1]
- Protocol:

- Reflux 2-fluoro-4-methoxyphenol with 1-bromo-2-chloroethane and K_2CO_3 in acetonitrile to form the 2-chloroethyl ether.[\[1\]](#)
- Treat the intermediate with t-BuOK in THF at $0^\circ C \rightarrow RT$ to effect elimination, yielding the vinyl ether.[\[1\]](#)

Step 2: Simmons-Smith Cyclopropanation (Furukawa Modification)

This step converts the electron-rich vinyl ether into the cyclopropyl ether.[\[1\]](#)

Reagents:

- Substrate: Vinyl ether from Step 1.
- Reagent: Diethylzinc (Et_2Zn) (1.0 M in hexanes).[\[1\]](#)
- Carbenoid Source: Diiodomethane (CH_2I_2).[\[1\]](#)
- Solvent: DCM or DCE.

Protocol:

- Safety: Flame-dry all glassware.[\[1\]](#) Perform under Nitrogen/Argon.[\[2\]](#) Et_2Zn is pyrophoric.
- Carbenoid Formation: In a flask cooled to $-10^\circ C$, add DCM (anhydrous). Add Et_2Zn (2.0 equiv) followed by the slow, dropwise addition of CH_2I_2 (2.0 equiv). Stir for 20 mins to form the active species ($IZnCH_2I$).
- Cyclopropanation: Add the vinyl ether (1.0 equiv) dissolved in DCM dropwise to the zinc reagent.
- Reaction: Allow to warm to room temperature and stir for 4–12 hours.
- Quench: Carefully quench with saturated NH_4Cl solution (exothermic!).
- Extraction: Extract with DCM, wash with $Na_2S_2O_3$ (to remove iodine), dry over $MgSO_4$.

Data Validation: Disappearance of vinylic protons (δ 6.5, 4.5, 4.2 ppm) and appearance of cyclopropyl high-field signals.^[1]

Analytical Characterization Data

Expected spectral data for validation:

Technique	Expected Signals	Interpretation
^1H NMR (400 MHz, CDCl_3)	δ 6.8–7.0 (m, 3H)	Aromatic protons (1,2,4-substitution pattern). ^[1]
δ 3.75 (s, 3H)	Methoxy group ($-\text{OCH}_3$). ^[1]	
δ 3.65–3.70 (m, 1H)	Cyclopropyl CH-O (methine). ^[1]	
δ 0.60–0.85 (m, 4H)	Cyclopropyl CH_2 (methylene) protons. ^[1]	
^{19}F NMR	δ -120 to -130 ppm	Single fluorine signal (Ar-F). ^[1]
MS (ESI)	$[\text{M}+\text{H}]^+ = 183.08$	Positive mode ionization. ^[1]

Process Safety & Hazard Control

- Diethylzinc (Et_2Zn): Pyrophoric.^[1] Must be handled under inert atmosphere.^[2] Use a cannula for transfer. Have a Class D fire extinguisher available.
- Diiodomethane (CH_2I_2): Toxic and light sensitive.^[1] Perform reactions in foil-wrapped glassware.
- Copper Waste: All aqueous waste from Chan-Lam coupling must be treated as heavy metal waste and not disposed of down the drain.^[1]

References

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